

Application Note: Precision Quantitation of Cyazofamid in Food Matrices Using Cyazofamid-d6

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Compound of Interest

Compound Name: Cyazofamid-d6

CAS No.: 1794756-25-4

Cat. No.: B586588

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Executive Summary & Scientific Rationale

Cyazofamid is a cyanoimidazole fungicide widely used to control oomycete diseases (e.g., late blight, downy mildew) in crops such as potatoes, tomatoes, and grapes. Accurate quantitation in complex food matrices is challenged by matrix effects—the suppression or enhancement of ionization in the electrospray source (ESI) caused by co-eluting matrix components.

To ensure data integrity and meet regulatory requirements (SANTE/11312/2021), the use of a stable isotopically labeled internal standard (SIL-IS), specifically **Cyazofamid-d6**, is critical.

The Mechanistic Logic of Cyazofamid-d6

- Chemical Identity: **Cyazofamid-d6** (CAS 1794756-25-4) typically carries the deuterium label on the -dimethyl sulfonamide group ().
- MRM Transition Strategy:
 - Native Cyazofamid: Precursor

(Quantifier).[1] The 108 fragment corresponds to the cleavage of the sulfonamide group, retaining the chloro-cyano-imidazole moiety.

- **Cyazofamid-d6**: Precursor

. Because the deuterium label is located on the leaving sulfonamide group, the primary fragment (108.1) remains unlabeled. This results in a "mass-shifted precursor, same product" transition.

- Note: A secondary transition of

(corresponding to the

fragment) can be used for confirmation but is often less sensitive.

Experimental Design Strategy

Determination of Optimal Spiking Concentration

The optimal Internal Standard (IS) concentration must balance three factors:

- Detectability: Signal-to-Noise (S/N) ratio > 100 to minimize random error.
- Non-Interference: Must not suppress the analyte signal or cause detector saturation.
- Relevance: Should approximate the geometric mean of the calibration range or the Maximum Residue Limit (MRL).

Target MRL Context:

- Grapes/Tomatoes: ~0.5 – 2.0 mg/kg (ppm).
- Potatoes: ~0.02 mg/kg.
- LOQ (Limit of Quantitation): Typically 0.01 mg/kg.[2][3]

Recommended Protocol: Spike **Cyazofamid-d6** to achieve a final concentration of 100 ng/mL (ppb) in the final injection vial. This corresponds to 0.1 mg/kg in the sample (assuming a 1:1 extraction ratio), effectively bridging the gap between trace-level LOQs and higher MRLs.

Reagents and Standards

- Analyte: Cyazofamid (purity > 98%).^[4]
- Internal Standard: **Cyazofamid-d6** (isotopic purity > 99 atom % D).
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Formic Acid (FA).

Detailed Protocol

Phase 1: Preparation of Standard Solutions

Objective: Create stable stock and working solutions.

Solution Type	Concentration	Preparation Method	Storage
Stock A (Native)	1000 µg/mL	Weigh 10 mg Cyazofamid into 10 mL ACN.	-20°C (6 mo)
Stock B (IS-d6)	1000 µg/mL	Weigh 10 mg Cyazofamid-d6 into 10 mL ACN.	-20°C (6 mo)
Working IS (WIS)	10 µg/mL	Dilute 100 µL of Stock B into 9.9 mL ACN.	4°C (1 mo)

Phase 2: Sample Preparation (Modified QuEChERS)

Objective: Extract analyte while compensating for recovery losses using the IS.

- Homogenization: Weigh 10.0 g of homogenized sample (e.g., grapes) into a 50 mL centrifuge tube.
- IS Spiking (Critical Step):
 - Add 100 µL of Working IS (10 µg/mL) directly to the sample matrix.
 - Result: 10 g sample contains 1 µg IS

0.1 mg/kg (100 ppb) concentration.

- Vortex for 1 min to equilibrate.
- Extraction:
 - Add 10 mL Acetonitrile (containing 1% Acetic Acid).
 - Add QuEChERS salts (4 g MgSO₄, 1 g NaCl, 1 g NaCitrate, 0.5 g Na₂HCitrate).
 - Shake vigorously for 1 min; Centrifuge at 4000 rpm for 5 min.
- Clean-up (d-SPE):
 - Transfer 1 mL of supernatant to a d-SPE tube (containing 150 mg MgSO₄, 25 mg PSA).
 - Vortex 30s; Centrifuge 1 min.
- Final Dilution (Optional):
 - Filter supernatant (0.2 µm PTFE) into an LC vial.
 - Note: If the matrix is highly pigmented, dilute 1:1 with mobile phase A prior to injection.

Phase 3: LC-MS/MS Acquisition Parameters

Instrument: Triple Quadrupole MS (e.g., Agilent 6495 / Sciex 6500+). Column: C18 (e.g., Zorbax Eclipse Plus, 2.1 x 100 mm, 1.8 µm). Mobile Phase: (A) Water + 0.1% Formic Acid / (B) Methanol + 0.1% Formic Acid.

MRM Transitions Table:

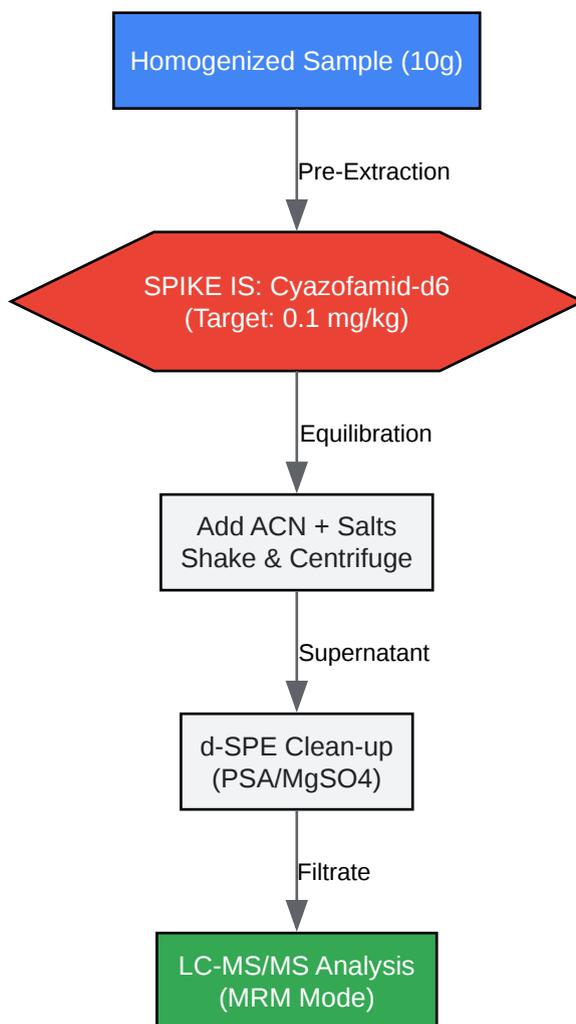
Compound	Precursor (m/z)	Product (m/z)	Dwell (ms)	CE (eV)	Role
Cyazofamid	325.1	108.1	50	20	Quantifier
325.1	44.1	50	36	Qualifier	
Cyazofamid-d6	331.1	108.1	50	20	IS Quant

Note: The shift from 325 to 331 (+6 Da) confirms the d6 label. The common product ion (108.1) confirms the label is lost during fragmentation.

Data Visualization & Logic

Workflow Diagram

The following diagram illustrates the critical spiking point to ensure recovery correction.

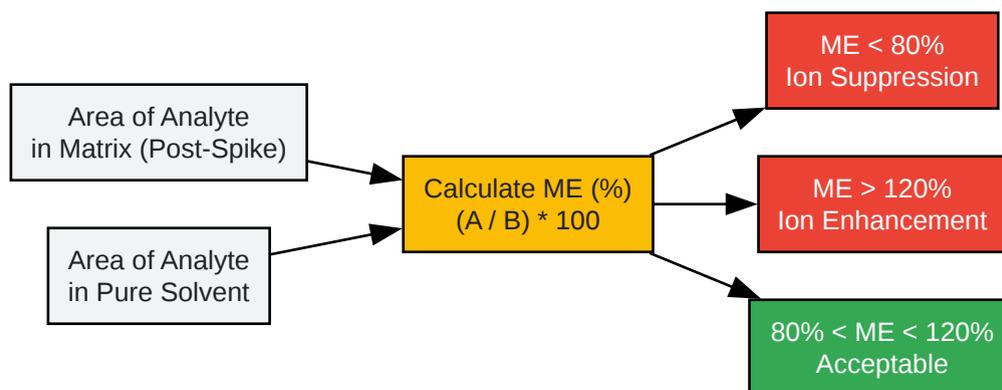


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Caption: Critical path for Internal Standard integration. Spiking pre-extraction (Red Hexagon) corrects for both extraction efficiency and matrix effects.

Matrix Effect Calculation Logic

To validate the method, one must distinguish between Recovery and Matrix Effects (ME).



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Caption: Decision tree for assessing Matrix Effects. **Cyazofamid-d6** compensates for these deviations automatically in the final quantitation.

Validation Criteria & QC

To ensure the protocol is self-validating, adhere to these acceptance criteria (SANTE/11312/2021):

- Linearity: Calibration curve ($\mu\text{g/mL}$) must have .
- IS Response Stability: The peak area of **Cyazofamid-d6** in all samples should not deviate by more than $\pm 30\%$ from the average IS area in calibration standards.
 - Troubleshooting: A drop $> 50\%$ indicates severe matrix suppression; dilute the sample extract 1:5 or 1:10.
- Ion Ratio: The ratio of Quantifier (325->108) to Qualifier (325->44) must match the standard within $\pm 30\%$.

References

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- Santa Cruz Biotechnology. **Cyazofamid-d6** Product Data Sheet (CAS 1794756-25-4). [Link](#)
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